

Thermodynamic Profiling and Physical Characterization of 2,4-Dipentylphenol: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dipentylphenol

CAS No.: 138-00-1

Cat. No.: B1665093

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Executive Summary

For researchers and drug development professionals, understanding the precise thermodynamic properties of organic intermediates is critical for optimizing synthesis, formulation, and storage. **2,4-Dipentylphenol**—alongside its highly utilized branched isomer, 2,4-di-tert-pentylphenol—represents a class of dialkylated phenols with significant utility in antioxidant formulation, specialty surfactant production, and pharmaceutical intermediate development.

This whitepaper provides an authoritative, in-depth analysis of the physical characteristics, solubility profiles, and melting point determination protocols for **2,4-Dipentylphenol**, designed to ensure rigorous scientific integrity and reproducibility in laboratory settings.

Chemical Identity & Structural Nuances

When sourcing or analyzing **2,4-dipentylphenol**, scientists must distinguish between the straight-chain isomer and the sterically hindered branched isomer. Both share the molecular

formula

, but their structural differences significantly impact their crystal lattice energies and, consequently, their melting points.

- **2,4-Dipentylphenol** (CAS 2706-38-9): Features straight n-pentyl chains. The lack of branching allows for tighter crystal packing, resulting in a slightly higher melting point.
- **2,4-Di-tert-pentylphenol** (CAS 120-95-6): Also known as 2,4-di-tert-amylphenol. The bulky tert-pentyl groups create steric hindrance, disrupting intermolecular hydrogen bonding between the phenolic hydroxyl groups and lowering the melting point to near room temperature [1].

Note on Molecular Weight: While some commercial databases erroneously list the molecular weight of the straight-chain isomer as 218.38 g/mol, stoichiometric calculation of

confirms the true molar mass is 234.38 g/mol for all isomers.

Physical Characteristics & Thermodynamic Profile

The amphiphilic nature of **2,4-dipentylphenol** is defined by a polar hydroxyl anchor overshadowed by two highly hydrophobic alkyl chains. This renders the compound virtually insoluble in water but highly soluble in non-polar organic solvents like hexane and toluene [2].

Below is a consolidated comparative profile of the two primary isomers:

Property	2,4-Dipentylphenol (Straight-Chain)	2,4-Di-tert-pentylphenol (Branched)
CAS Number	2706-38-9	120-95-6
Molecular Formula		
Molecular Weight	234.38 g/mol	234.38 g/mol
Physical State (20 °C)	Solid (Colorless to Pale Yellow Crystals)	Semi-solid / Yellow Solid
Melting Point	30.0 °C (303.15 K)	25.0 – 27.0 °C
Boiling Point	304.0 °C	256.0 °C (or 169-170 °C at 22 mmHg)
Density	0.913 g/cm ³	0.930 g/cm ³
Solubility	Insoluble in water; Soluble in non-polar solvents	Insoluble in water; Soluble in organic solvents

Data synthesized from [1](#) [3] and [2](#) [4].

Methodologies for Melting Point Determination

Because **2,4-dipentylphenol** melts at or slightly above standard room temperature (25 °C – 30 °C), precise thermal control is mandatory. The following self-validating protocols ensure high-fidelity thermodynamic data acquisition.

Protocol A: High-Resolution Capillary Melting Point Analysis

This method provides rapid, visual confirmation of the phase transition, allowing for the observation of sintering, collapse, and meniscus formation [5].

- **Instrument Calibration (Self-Validation):** Calibrate the digital melting point apparatus using a certified reference standard with a known low melting point (e.g., diphenyl ether, MP 26.8 °C). **Causality:** This brackets the expected melting point of the analyte, ensuring the thermocouple's accuracy in the near-ambient temperature regime.

- **Sample Preparation:** Triturate the **2,4-dipentylphenol** sample in a pre-chilled agate mortar (cooled to 4 °C to prevent premature melting). Causality: Fine, uniform powders ensure optimal packing density, preventing air pockets that act as thermal insulators and cause artificially broad melting ranges[6].
- **Capillary Loading:** Introduce the powder into a 1.3–1.8 mm outer diameter glass capillary. Tap gently on a hard surface to achieve a tightly packed 2–3 mm bed.
- **Thermal Ramping:** Insert the capillary into the apparatus. Rapidly heat the block to 15 °C. Reduce the ramp rate to exactly 1.0 °C/min. Causality: A slow, controlled ramp rate near the phase transition ensures thermal equilibrium between the heating block, the glass capillary, and the sample, preventing thermal lag and artificially high readings [6].
- **Data Acquisition:** Record the onset temperature (first sign of liquefaction/collapse) and the clear point (complete liquefaction). A pure sample will exhibit a sharp melting range of °C.

Protocol B: Differential Scanning Calorimetry (DSC)

DSC is the gold standard for thermodynamic profiling, offering quantitative data on the enthalpy of fusion (

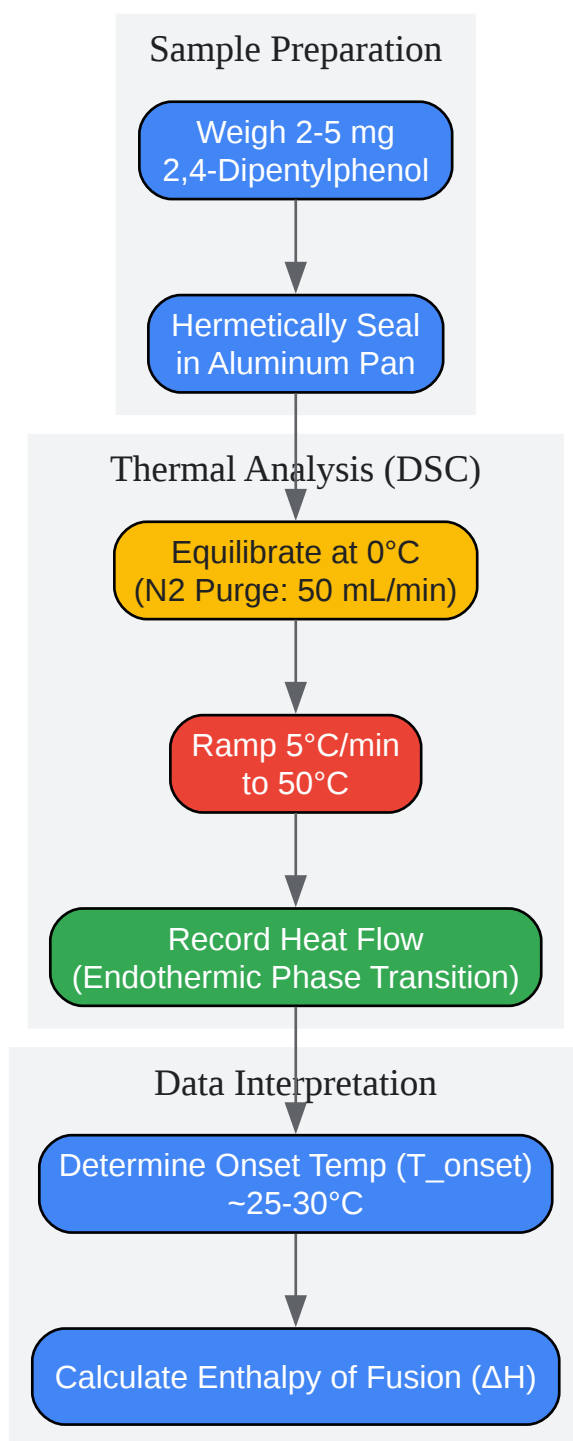
) and detecting trace impurities that capillary methods might miss.

- **Sample Encapsulation:** Weigh precisely 2.0–5.0 mg of **2,4-dipentylphenol** into a standard aluminum DSC pan. Hermetically seal the pan using a crimper press. Causality: Hermetic sealing prevents the volatilization of the sample during heating, which would alter the mass and skew the endothermic peak integration.
- **Purge Gas Configuration:** Set a dry Nitrogen () purge at 50 mL/min. Causality: An inert atmosphere prevents oxidative degradation of the phenolic hydroxyl group at elevated temperatures and sweeps away any evolved gases from the sensor area.
- **Thermal Cycle Execution:** Equilibrate the DSC cell at 0 °C for 5 minutes to establish a stable baseline. Initiate a linear heating ramp of 5.0 °C/min up to 50 °C.

- Thermogram Analysis: Integrate the endothermic peak to determine the extrapolated onset temperature () and the peak temperature (). The corresponds to the true thermodynamic melting point.

Workflow Visualization

The following diagram illustrates the logical progression and critical control points of the DSC thermodynamic profiling protocol described above.



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Workflow for DSC thermodynamic profiling of **2,4-Dipentylphenol** phase transitions.

Applications in Drug Development & Materials Science

The near-ambient melting point of **2,4-dipentylphenol** (30.0 °C) makes it an intriguing candidate for phase-change materials and specialized formulations. In drug development, it is primarily utilized as a lipophilic building block for synthesizing more complex active pharmaceutical ingredients (APIs). Its high solubility in non-polar environments allows it to act as an effective antioxidant and radical scavenger in lipid-based drug delivery systems, protecting sensitive APIs from auto-oxidation.

Understanding its exact melting point is crucial during the scale-up of synthetic processes; because it transitions to a liquid state just above room temperature, bulk storage and transfer operations must account for potential phase changes during transit to prevent crystallization in transfer lines.

References

- Solubility of Things. "**2,4-Dipentylphenol** - Solubility of Things." solubilityofthings.com.
- ChemicalBook. "2,4-Di-tert-pentylphenol(120-95-6) - ChemicalBook." chemicalbook.com.
- Sigma-Aldrich. "2,4-Di-tert-amylphenol 99 120-95-6 - Sigma-Aldrich." sigmaaldrich.com.
- International Journal of Creative Research Thoughts (IJCRT). "Melting Point Of Organic Compounds: A Comprehensive Guide." ijcrt.org.
- ChemistrySH. "Melting Point Determination: Principle, Procedure & Importance." chemistrysh.com.

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Sources

- 1. 2,4-Di-tert-amylphenol 99 120-95-6 [sigmaaldrich.com]
- 2. 2,4-Di-tert-pentylphenol(120-95-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]

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